

Application Notes and Protocols for (3S,4R)-GNE-6893 In Vivo Studies

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Compound of Interest

Compound Name: (3S,4R)-GNE-6893

Cat. No.: B12396511

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the preparation and in vivo administration of **(3S,4R)-GNE-6893**, a potent and orally bioavailable inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1). The following protocols are based on established methodologies for preclinical studies.

Overview

(3S,4R)-GNE-6893 is a small molecule inhibitor of HPK1, a key negative regulator of T-cell receptor signaling. Inhibition of HPK1 can enhance immune cell function, making it a promising target in cancer immunotherapy. For in vivo studies, proper formulation of **(3S,4R)-GNE-6893** is critical to ensure adequate solubility and bioavailability for oral administration.

Data Presentation

Table 1: Physicochemical Properties of (3S,4R)-GNE-6893

Property	Value
Molecular Formula	C ₂₃ H ₂₄ FN ₅ O ₄
Molecular Weight	453.47 g/mol
Appearance	Off-white to light yellow solid
In Vitro Solubility (DMSO)	100 mg/mL (220.52 mM)

Table 2: Recommended Formulation for In Vivo Oral Gavage Studies in Mice

Component	Concentration	Purpose
(3S,4R)-GNE-6893	30 mg/kg	Active Pharmaceutical Ingredient
Methylcellulose	0.6% (w/v)	Suspending Agent
Tween® 80	0.2% (v/v)	Surfactant/Solubilizing Agent
Water	q.s.	Vehicle
pH Adjustment	to 2.5	To aid solubility

Experimental Protocols

Preparation of (3S,4R)-GNE-6893 Formulation for Oral Administration (10 mL final volume)

This protocol details the preparation of a suspension of **(3S,4R)-GNE-6893** suitable for oral gavage in mice at a dose of 30 mg/kg, assuming an average mouse weight of 20g and a dosing volume of 5 mL/kg.

Materials:

- **(3S,4R)-GNE-6893** powder
- Methylcellulose

- Tween® 80
- Sterile, deionized water
- Hydrochloric acid (HCl) or other suitable acid for pH adjustment
- Sterile conical tubes (15 mL and 50 mL)
- Magnetic stirrer and stir bar
- Weighing balance
- pH meter
- Pipettes and sterile tips

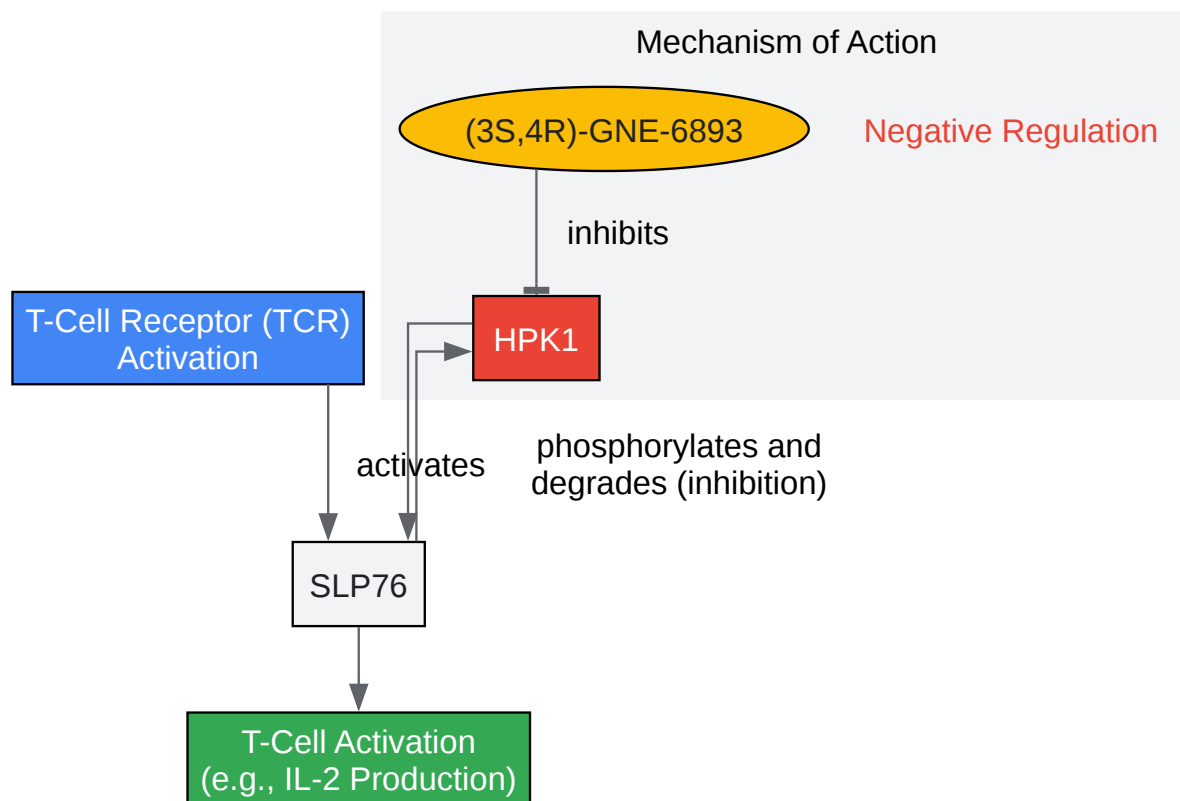
Protocol:

- Prepare the Vehicle:
 - In a 15 mL conical tube, add 0.06 g of methylcellulose to 10 mL of sterile water.
 - Heat the mixture to 60-70°C while stirring until the methylcellulose is fully dispersed.
 - Allow the solution to cool to room temperature.
 - Add 20 µL of Tween® 80 to the methylcellulose solution.
 - Vortex the solution thoroughly to ensure homogeneity.
- Prepare the **(3S,4R)-GNE-6893** Suspension:
 - Calculate the required amount of **(3S,4R)-GNE-6893**. For a 30 mg/kg dose in a 20g mouse with a 5 mL/kg dosing volume, the concentration is 6 mg/mL. For a 10 mL formulation, 60 mg of **(3S,4R)-GNE-6893** is required.
 - Weigh out 60 mg of **(3S,4R)-GNE-6893** powder and place it in a sterile 15 mL conical tube.

- Add a small volume (e.g., 2-3 mL) of the prepared vehicle to the **(3S,4R)-GNE-6893** powder.
- Vortex thoroughly to create a uniform slurry and break up any clumps.
- Final Formulation:
 - Transfer the slurry to the remaining vehicle.
 - Rinse the initial tube with a small amount of vehicle to ensure complete transfer of the compound.
 - Adjust the final volume to 10 mL with the vehicle.
 - Place a sterile magnetic stir bar in the tube and stir the suspension continuously.
 - Slowly adjust the pH of the suspension to 2.5 using a dilute solution of HCl. Monitor the pH closely.
 - Continue stirring for at least 30 minutes to ensure a homogenous suspension.
- Administration:
 - Before each administration, ensure the suspension is vortexed to guarantee uniformity.
 - For a 20g mouse, administer 100 µL of the 6 mg/mL suspension via oral gavage.

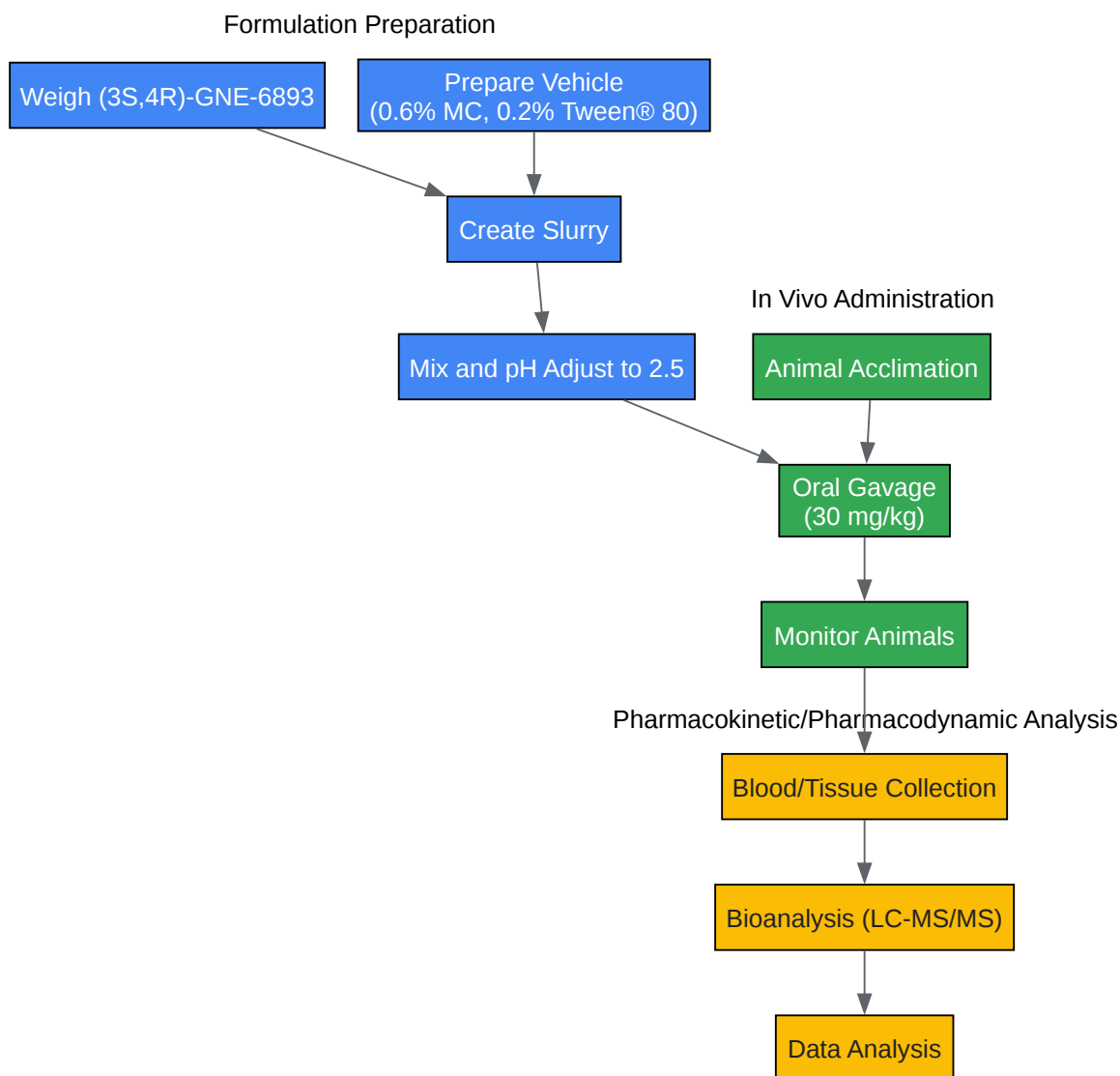
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the targeted signaling pathway of **(3S,4R)-GNE-6893** and the experimental workflow for in vivo studies.



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Caption: Mechanism of action of **(3S,4R)-GNE-6893** in the HPK1 signaling pathway.



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Caption: Experimental workflow for in vivo studies of **(3S,4R)-GNE-6893**.

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